

Heptyltriphenylphosphonium bromide safety data sheet (SDS) and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Heptyltriphenylphosphonium
bromide*

Cat. No.: *B077639*

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An In-depth Technical Guide to the Safe Handling of **Heptyltriphenylphosphonium Bromide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **heptyltriphenylphosphonium bromide**, a common reagent in organic synthesis. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

Chemical Identification and Physical Properties

Heptyltriphenylphosphonium bromide is a quaternary phosphonium salt. Its key identification and physical properties are summarized below.


Property	Value
Chemical Name	Heptyltriphenylphosphonium bromide
Synonyms	n-Heptyltriphenylphosphonium bromide
CAS Number	13423-48-8
EC Number	236-539-5
Molecular Formula	C ₂₅ H ₃₀ BrP
Molecular Weight	441.38 g/mol [1][2]
Appearance	White to off-white crystalline powder or crystals[1]
Melting Point	173-176 °C (lit.)[3]
Solubility	Soluble in polar organic solvents like ethanol, methanol, and acetonitrile. Slightly soluble in water.[1]
Stability	Stable under normal conditions. Hygroscopic.[1]

Hazard Identification and GHS Classification

Heptyltriphenylphosphonium bromide is classified as a hazardous substance. Below is a summary of its GHS classification.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[4][5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[4][5]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[4][5]

GHS Pictograms:

 alt text

Signal Word: Warning[5]

Toxicological Data

Quantitative toxicological data for **heptyltriphenylphosphonium bromide** is limited. Most safety data sheets indicate that no specific data is available. The hazard classification is based on the properties of similar compounds.

Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Carcinogenicity	No data available
Mutagenicity	No data available
Teratogenicity	No data available

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

Protection	Specifications
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards.[5]
Skin	Wear protective gloves (e.g., nitrile rubber), a lab coat, and other impervious clothing to prevent skin contact.[5]
Respiratory	Use a NIOSH-approved respirator with a dust mask (type N95 or better) if ventilation is inadequate or if handling generates dust.[6] A full-face respirator may be necessary for higher exposure levels.[5]

Handling Procedures

- Handle in a well-ventilated area, preferably in a chemical fume hood.[7]
- Avoid generating dust.[7]
- Wash hands thoroughly after handling.[7]
- Do not eat, drink, or smoke in the work area.
- Keep away from incompatible materials such as strong oxidizing agents.[8]

Storage Conditions

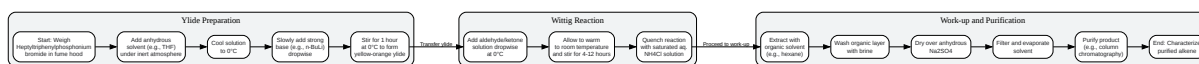
- Store in a cool, dry, and well-ventilated place.[5][6]
- Keep the container tightly closed to prevent moisture absorption as the material is hygroscopic.[1]
- Store locked up.[5]

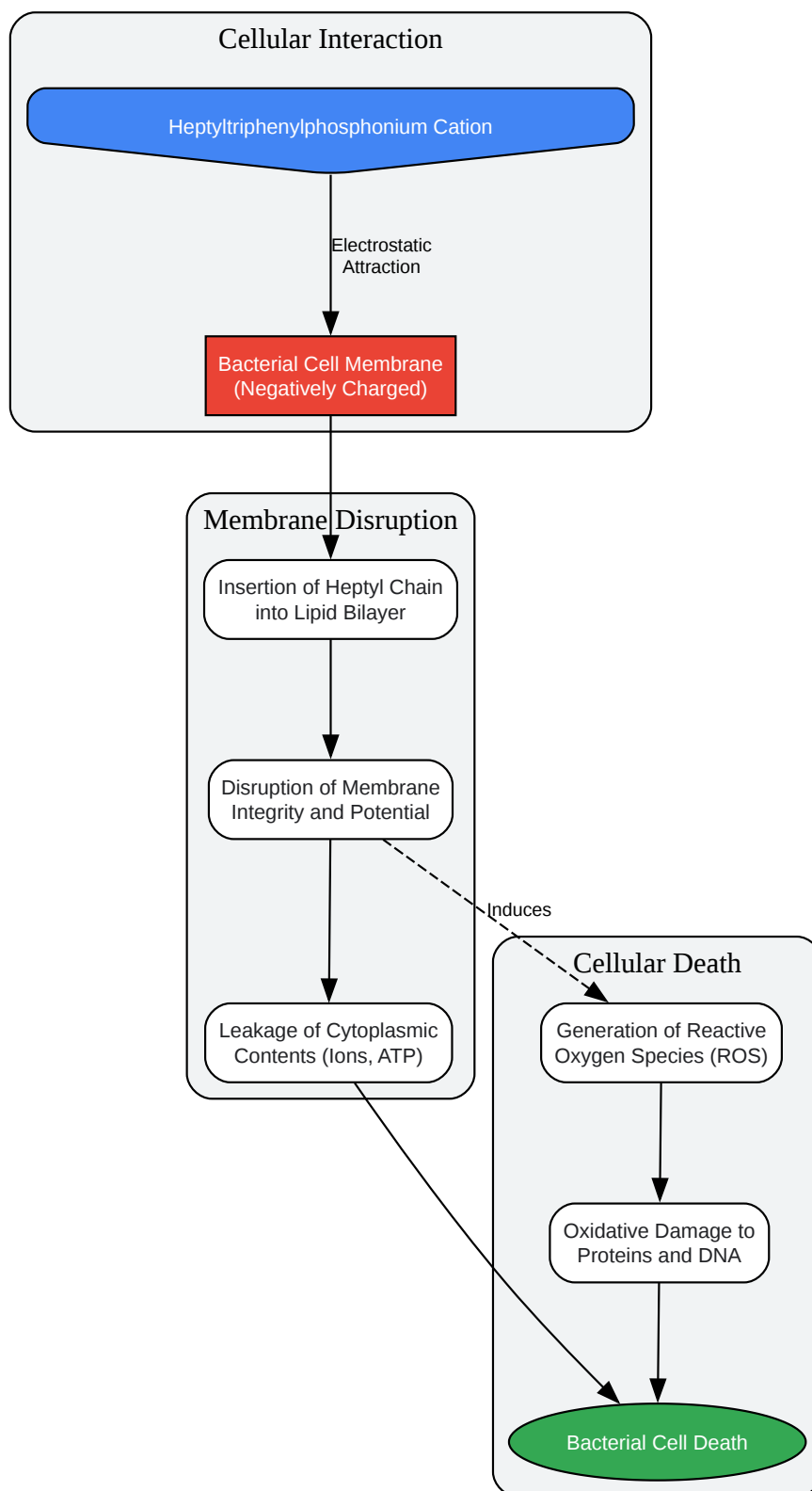
Experimental Protocols

Heptyltriphenylphosphonium bromide is a key reagent in the Wittig reaction for the synthesis of alkenes. Below is a general protocol with an emphasis on safety.

General Wittig Reaction Protocol

This protocol outlines the in-situ generation of the phosphonium ylide followed by the reaction with an aldehyde or ketone.





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- To cite this document: BenchChem. [Heptyltriphenylphosphonium bromide safety data sheet (SDS) and handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077639#heptyltriphenylphosphonium-bromide-safety-data-sheet-sds-and-handling>]

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